

Physicochemical Properties of Amidosulfuron Crystalline Powder: A Technical Guide

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Compound of Interest

Compound Name: Amidosulfuron

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This technical guide provides an in-depth overview of the core physicochemical properties of **amidosulfuron**, a sulfonylurea herbicide. The information is presented to support research, development, and analytical activities. All quantitative data are summarized in tables for straightforward comparison, and detailed experimental methodologies, based on internationally recognized OECD guidelines, are provided.

Chemical Identity and Structure

Amidosulfuron is the common name for 1-(4,6-dimethoxypyrimidin-2-yl)-3-(N-mesyl-N-methylsulfamoyl)urea[1]. Its crystalline powder form is the subject of this guide.

Chemical Structure:

Caption: 2D Chemical Structure of **Amidosulfuron**.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **amidosulfuron** crystalline powder.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₁₅ N ₅ O ₇ S ₂	[1][2]
Molecular Weight	369.37 g/mol	
Appearance	White, crystalline powder	
Melting Point/Range	160 - 163 °C	

Table 2: Solubility and Partitioning Properties

Property	Value	Conditions	Reference
Water Solubility	3.3 mg/L	pH 3	
	9.0 mg/L	pH 7	
	13500 mg/L	pH 10	
LogP (Octanol/Water Partition Coefficient)	-0.49	pH 5	
	-1.9	pH 7	
	-2.2	pH 9	
pKa (Dissociation Constant)	3.5		

Table 3: Other Physicochemical Properties

Property	Value	Conditions	Reference
Vapor Pressure	1.3 x 10 ⁻⁵ Pa	20 °C	
Stability	Unstable in solution; Hygroscopic		

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physicochemical properties of **amidosulfuron**, based on the OECD Guidelines for the Testing of Chemicals.

Melting Point/Melting Range (OECD Guideline 102)

The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure.

Method: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered **amidosulfuron** is introduced into a capillary tube, which is then sealed at one end. The powder is compacted by tapping the tube.
- **Apparatus:** A melting point apparatus consisting of a heated block or bath and a calibrated thermometer or temperature sensor is used.
- **Procedure:** The capillary tube containing the sample is placed in the heating block. The temperature is raised at a steady rate.
- **Observation:** The temperatures at which the first signs of melting are observed and at which the substance becomes completely liquid are recorded. This range is reported as the melting range.
- **Calibration:** The apparatus is calibrated using certified reference standards with known melting points.

Water Solubility (OECD Guideline 105)

Water solubility is determined as the saturation mass concentration of the substance in water at a given temperature. Given **amidosulfuron**'s solubility, the Flask Method is appropriate.

Method: Flask Method

- **Apparatus:** A glass flask with a stirrer, a constant temperature bath, and an analytical system for quantification (e.g., HPLC).

- Procedure:
 - An excess amount of **amidosulfuron** crystalline powder is added to a known volume of water in the flask.
 - The flask is maintained at a constant temperature (e.g., 20 °C) in the water bath.
 - The mixture is stirred for a sufficient time to reach equilibrium (e.g., 24-48 hours). Preliminary tests can determine the required equilibration time.
 - After equilibration, the stirring is stopped, and the undissolved powder is allowed to settle.
- Analysis: A sample of the clear aqueous solution is taken, filtered or centrifuged to remove any solid particles, and the concentration of **amidosulfuron** is determined using a validated analytical method like High-Performance Liquid Chromatography (HPLC).
- Replicates: The experiment is performed in replicate to ensure the precision of the results.

Vapor Pressure (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.

Method: Static Method

- Apparatus: A vacuum-tight sample cell of a known volume, a pressure measuring device (manometer), and a constant temperature bath.
- Procedure:
 - A sample of **amidosulfuron** is placed in the sample cell.
 - The cell is evacuated to remove air and then brought to the desired constant temperature.
 - The system is allowed to reach equilibrium, where the pressure inside the cell becomes constant.

- **Measurement:** The pressure at equilibrium, which is the vapor pressure of the substance at that temperature, is measured.
- **Temperature Range:** Measurements are made at a series of different temperatures to establish the vapor pressure curve.

Partition Coefficient (n-octanol/water) - LogP (OECD Guideline 107)

The partition coefficient (P) is the ratio of the equilibrium concentrations of a dissolved substance in a two-phase system of two largely immiscible solvents, n-octanol and water. LogP is its logarithmic form.

Method: Shake Flask Method

- **Preparation:** n-octanol and water are mutually saturated before the experiment. Buffered water is used to control the pH, which is crucial for ionizable compounds like **amidosulfuron**.
- **Procedure:**
 - A known amount of **amidosulfuron** is dissolved in either water or n-octanol.
 - This solution is placed in a flask with a known volume of the other solvent.
 - The flask is shaken at a constant temperature until equilibrium is reached.
- **Phase Separation:** The two phases are separated by centrifugation.
- **Analysis:** The concentration of **amidosulfuron** in each phase is determined by a suitable analytical method (e.g., HPLC-UV).
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.

Dissociation Constant - pKa (OECD Guideline 112)

The dissociation constant (pKa) is a measure of the strength of an acid in solution.

Method: Titration Method

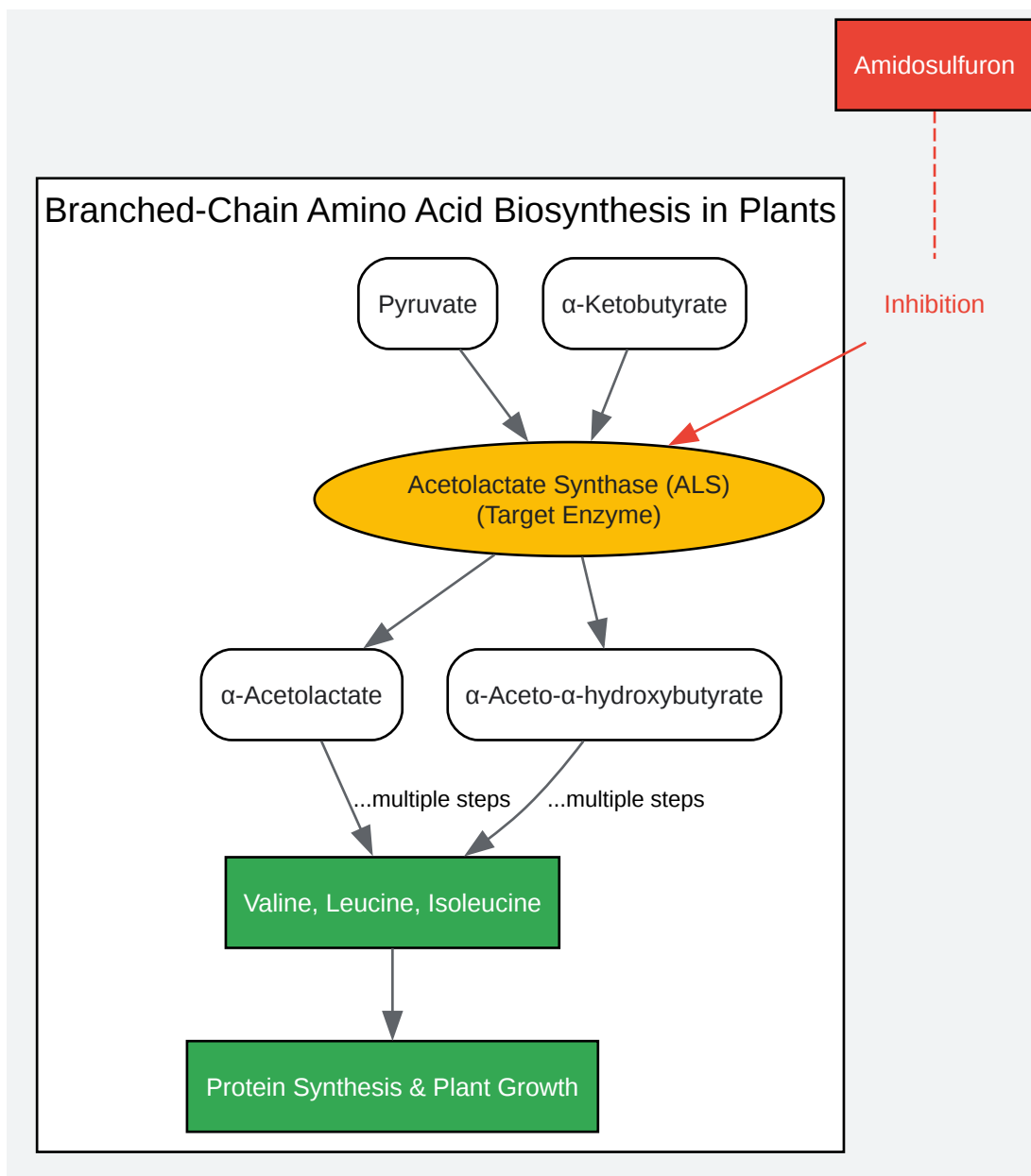
- Apparatus: A pH meter with a calibrated electrode, a temperature-controlled vessel, and a precision burette.
- Procedure:
 - A known amount of **amidosulfuron** is dissolved in a suitable solvent (e.g., water with a co-solvent if necessary).
 - The solution is titrated with a standard solution of a strong base (e.g., NaOH).
- Measurement: The pH of the solution is measured after each addition of the titrant.
- Calculation: A titration curve of pH versus the volume of titrant added is plotted. The pKa is determined from the pH at the half-equivalence point of the titration.

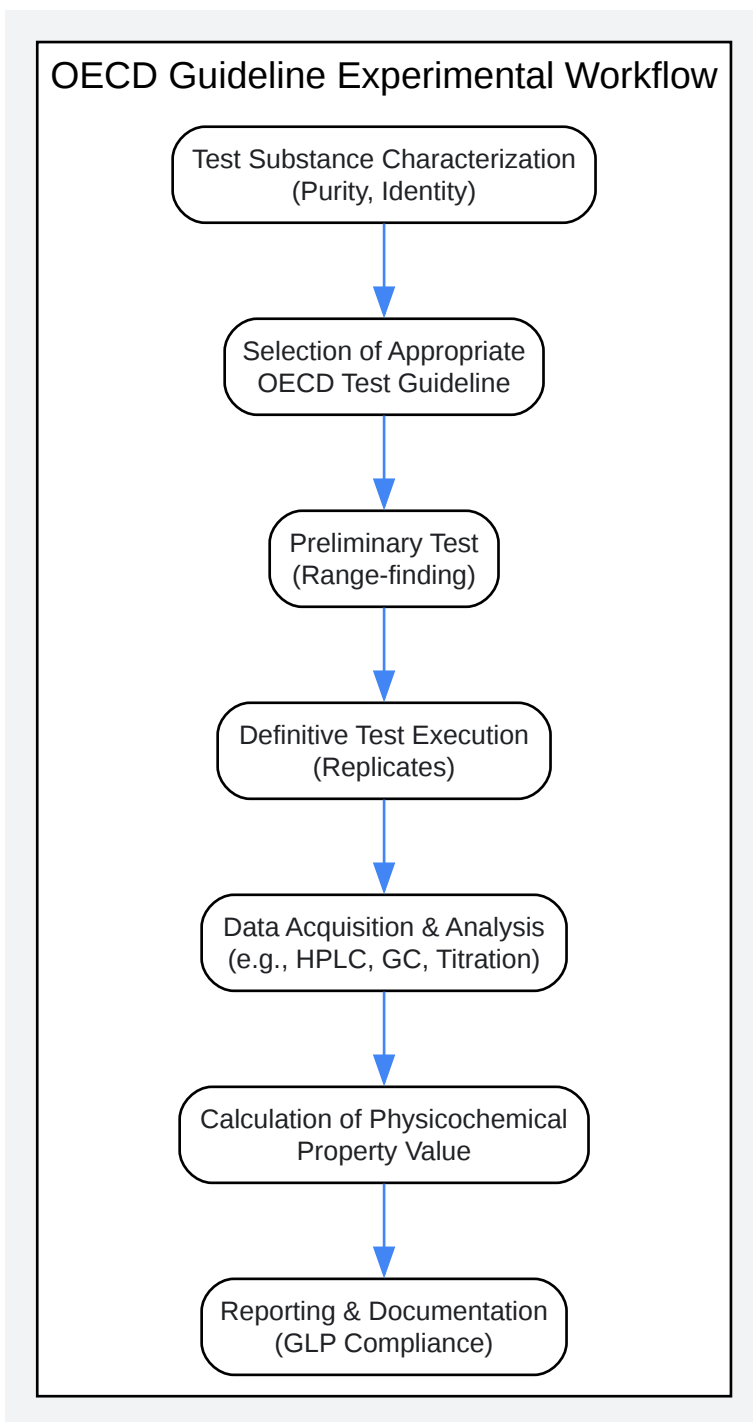
Mode of Action and Experimental Workflow

Visualizations

Biochemical Pathway: Mode of Action of Amidosulfuron

Amidosulfuron is a herbicide that functions by inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.





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